# An In-depth Technical Guide to 5-Methyl-1-hexanol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-Methyl-1-hexanol* |
| *CAS No.:* | *70914-20-4* |
| *Cat. No.:* | *B7770303* |

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **5-Methyl-1-hexanol**, a branched-chain aliphatic primary alcohol. It covers its chemical structure, physicochemical properties, synthesis, and applications, with a focus on its role as a versatile intermediate in chemical synthesis, including in the pharmaceutical sector.

## Chemical Identity and Structure

**5-Methyl-1-hexanol** is a primary alcohol with a seven-carbon backbone.[1] Its structure consists of a six-carbon chain with a hydroxyl (-OH) group at the first carbon (C1) and a methyl group at the fifth carbon (C5).[1] This branched structure influences its physical properties and reactivity compared to its straight-chain analog, 1-heptanol.[2]

The chemical structure can be represented as: Formula: $C_7H_{16}O$[3] Linear Formula: $(CH_3)_2CH(CH_2)_4OH$

IUPAC Name: 5-methylhexan-1-ol[4]

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Various identifiers for this compound are summarized in the table below.

| Identifier | Value |
|---|---|
| CAS Number | 627-98-5[3] |
| EC Number | 211-023-2 |
| Molecular Weight | 116.20 g/mol [3] |
| SMILES String | CC(C)CCCCO[4][5] |
| InChI | 1S/C7H16O/c1-7(2)5-3-4-6-8/h7-8H,3-6H2,1-2H3[4] |
| InChIKey | ZVHAANQOQZVVFD-UHFFFAOYSA-N[3][4] |

# Physicochemical and Spectroscopic Data

**5-Methyl-1-hexanol** is a clear, colorless liquid or oil with a characteristic alcohol odor.[6][7] It is less dense than water and is moderately soluble in water while being more soluble in organic solvents.[1][6][8]

## Physicochemical Properties

The key physical and chemical properties of **5-Methyl-1-hexanol** are summarized for easy reference.

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| Property | Value |
|---|---|
| Boiling Point | 167-168 °C (at 760 mm Hg)[9] |
| Density | 0.823 g/mL at 25 °C[9] |
| Refractive Index (n20/D) | 1.422[9] |
| Flash Point | 165 °F (74 °C)[9] |
| Vapor Pressure | 0.792 mmHg at 25°C[10] |
| logP (Octanol/Water) | 2.1 (XLogP3)[10] / 2.290 (est)[11] |
| Storage Temperature | Room Temperature, sealed in dry conditions[9] [10] |

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **5-Methyl-1-hexanol**.

- Nuclear Magnetic Resonance (NMR): 13C NMR spectral data is available and can be used for structural elucidation. The solvent typically used for analysis is Chloroform-d.[12]
- Infrared (IR) Spectroscopy: IR spectra, including FTIR and vapor-phase IR, are available from sources like the NIST Mass Spectrometry Data Center.[3][4]
- Mass Spectrometry (MS): GC-MS data shows a top peak at m/z 43, with other significant peaks at m/z 55 and 70.[4] This data is available in the NIST/EPA/NIH Mass Spectral Library.[13] Predicted Collision Cross Section (CCS) values for various adducts have also been calculated.[14]

## Synthesis and Production

**5-Methyl-1-hexanol** can be prepared through several synthetic routes. The choice of method often depends on the desired scale and available starting materials.

### Reduction of 5-Methylhexanoic Acid

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A common laboratory and industrial preparation method involves the reduction of the corresponding carboxylic acid, 5-methylhexanoic acid.[9][15] This transformation can be achieved using strong reducing agents like lithium aluminum hydride ($LiAlH_4$) in an anhydrous ether solvent, followed by an aqueous workup.

## Synthesis from Acetylene and an Alkyl Halide

Another synthetic approach involves building the carbon skeleton from smaller precursors. One such method is the synthesis from acetylene and an appropriate alkyl halide.[16] This multi-step process typically involves the alkylation of an acetylide ion followed by reduction and hydroboration-oxidation to yield the primary alcohol.

# Experimental Protocols

Detailed experimental procedures are essential for reproducibility in a research setting. Below is a generalized protocol for the synthesis of a primary alcohol via carboxylic acid reduction, which is a key method for producing **5-Methyl-1-hexanol**.

## General Protocol: Reduction of a Carboxylic Acid

This protocol describes the reduction of a carboxylic acid (e.g., 5-methylhexanoic acid) to its corresponding primary alcohol (**5-Methyl-1-hexanol**) using lithium aluminum hydride ($LiAlH_4$).

Materials:

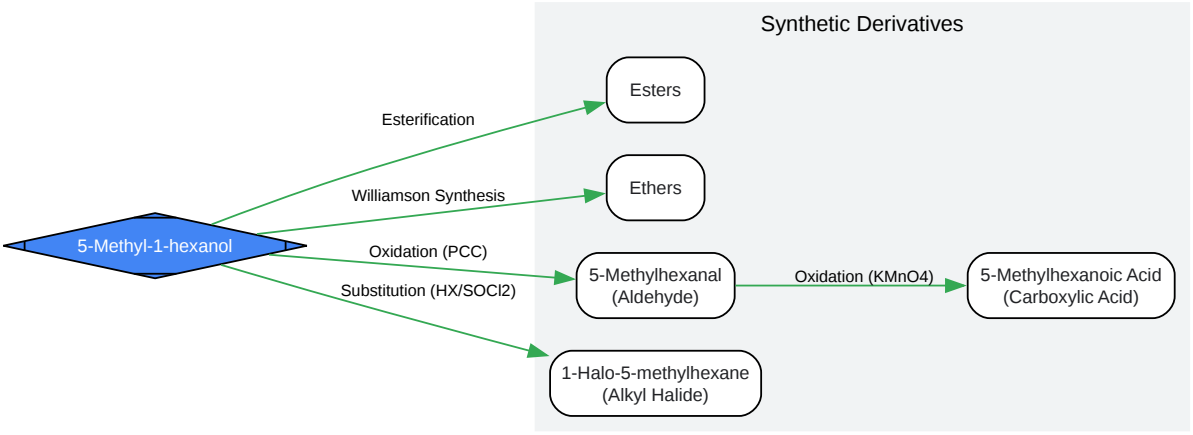
- 5-methylhexanoic acid
- Lithium aluminum hydride ($LiAlH_4$)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Sulfuric acid (e.g., 10% solution) or Rochelle's salt solution
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer, heating mantle, ice bath

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Procedure:

- Setup: A dry, three-necked, round-bottom flask is equipped with a magnetic stirrer, a reflux condenser (with a drying tube), and a pressure-equalizing dropping funnel. The entire apparatus is flushed with an inert gas (e.g., nitrogen or argon).
- Reagent Preparation: A suspension of $LiAlH_4$ in anhydrous ether is prepared in the reaction flask and cooled in an ice bath.
- Addition of Carboxylic Acid: A solution of 5-methylhexanoic acid in anhydrous ether is added dropwise from the dropping funnel to the stirred $LiAlH_4$ suspension at a rate that maintains a gentle reflux.
- Reaction: After the addition is complete, the reaction mixture is stirred at room temperature or gently heated to reflux for several hours to ensure the reaction goes to completion.
- Quenching: The flask is cooled in an ice bath. The excess $LiAlH_4$ is cautiously quenched by the slow, sequential addition of water, followed by a sodium hydroxide solution, and then more water. Alternatively, a dilute acid solution can be added carefully.
- Workup: The resulting mixture is filtered to remove the aluminum salts. The filtrate is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted one or more times with ether.
- Purification: The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., $MgSO_4$), filtered, and the solvent is removed by rotary evaporation.
- Final Product: The crude **5-Methyl-1-hexanol** is then purified by distillation to yield the final product.

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# References


- 1. CAS 627-98-5: 5-Methyl-1-hexanol | CymitQuimica [cymitquimica.com]
- 2. 5-Methyl-1-hexanol - High purity | EN [georganics.sk]
- 3. 1-Hexanol, 5-methyl- [webbook.nist.gov]
- 4. 5-Methyl-1-hexanol | C7H16O | CID 12331 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 5-methyl-1-hexanol [stenutz.eu]
- 6. chemicalbook.com [chemicalbook.com]
- 7. nbinno.com [nbinno.com]
- 8. 5-methyl-1-hexanol [chemister.ru]
- 9. 5-METHYL-1-HEXANOL | 627-98-5 [chemicalbook.com]


© 2026 BenchChem. All rights reserved.

- 10. 5-METHYL-1-HEXANOL | 627-98-5 | lookchem [lookchem.com]
- 11. 5-methyl-1-hexanol, 627-98-5 [thegoodscentscompany.com]
- 12. spectrabase.com [spectrabase.com]
- 13. 1-Hexanol, 5-methyl- [webbook.nist.gov]
- 14. PubChemLite - 5-methyl-1-hexanol (C7H16O) [pubchemlite.lcsb.uni.lu]
- 15. 5-Methyl-1-hexanol (97%) - Amerigo Scientific [amerigoscientific.com]
- 16. Solved Synthesize 5-methyl-1-hexanol | Chegg.com [chegg.com]



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